

Enhancing the stability of Trifluoroacetyl tripeptide-2 in aqueous solutions

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Compound of Interest

Compound Name: Trifluoroacetyl tripeptide-2

Cat. No.: B612798

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Technical Support Center: Trifluoroacetyl Tripeptide-2

Welcome to the technical support center for **Trifluoroacetyl tripeptide-2** (also known as F3Ac-Val-Tyr-Val or Progeline™). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on enhancing the stability of this peptide in aqueous solutions. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **Trifluoroacetyl tripeptide-2** and why is the N-terminal modification important?

A1: **Trifluoroacetyl tripeptide-2** is a synthetic, biomimetic tripeptide with the sequence Valyl-Tyrosyl-Valine. It is modified at the N-terminus with a trifluoroacetyl group (-COCF₃).^{[1][2]} This modification is crucial as it enhances the peptide's stability against enzymatic degradation (e.g., by aminopeptidases) and improves its bioavailability, allowing for more effective interaction with its biological targets.^{[1][3][4]} Its primary application is in anti-aging skincare, where it helps to maintain the skin's structural integrity by inhibiting enzymes that degrade the extracellular matrix, such as elastase and matrix metalloproteinases (MMPs).^{[3][4]}

Q2: What are the primary factors that influence the stability of **Trifluoroacetyl tripeptide-2** in aqueous solutions?

A2: The stability of **Trifluoroacetyl tripeptide-2** in aqueous solutions is primarily influenced by:

- pH: Like most peptides, its stability is pH-dependent. The primary degradation pathway in aqueous solution is the hydrolysis of its peptide (amide) bonds. This hydrolysis is catalyzed by both acid and base.[5] Laboratory tests have established that the peptide is stable in a pH range of 3.0 to 6.5.[6]
- Temperature: Higher temperatures accelerate the rate of chemical degradation, including hydrolysis. For maximal stability in formulations, it is recommended to add the peptide at the end of the manufacturing process when the temperature is between 35–40°C.[6] For long-term storage, the solid powder should be kept at -20°C.[2][7]
- Storage Duration of Solutions: Aqueous solutions of the peptide are not recommended for long-term storage. One supplier advises against storing aqueous solutions for more than one day.[2]

Q3: What is the recommended pH range for formulating or storing aqueous solutions of **Trifluoroacetyl tripeptide-2**?

A3: The recommended pH range for maintaining the stability of **Trifluoroacetyl tripeptide-2** is between 3.0 and 6.5.[6] Outside of this range, the rates of acid- and base-catalyzed hydrolysis of the peptide bonds are likely to increase significantly, leading to a loss of potency.

Q4: How should **Trifluoroacetyl tripeptide-2** be stored for the long and short term?

A4: Storage recommendations are as follows:

- Long-Term Storage: The peptide in its solid, powdered form is stable for 24 months to over 4 years when stored in a freezer at -20°C to -15°C, protected from light, with the package kept airtight.[2][7]
- Short-Term Storage (Aqueous Solution): Preparing fresh solutions for immediate use is strongly recommended. If temporary storage is necessary, it should be for no longer than 24 hours at 2-8°C.[2]

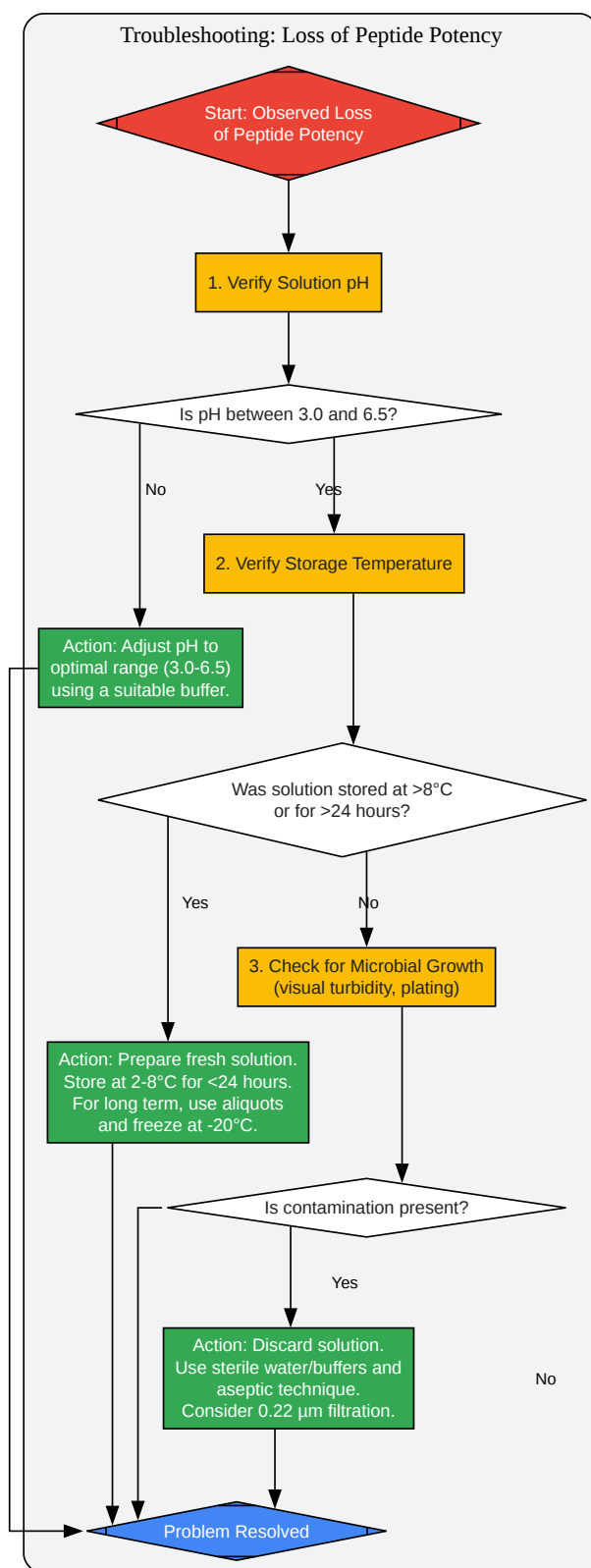
Troubleshooting Guide

This guide addresses common issues encountered during experiments involving

Trifluoroacetyl tripeptide-2.

Problem: I am observing a rapid loss of peptide concentration/potency in my aqueous solution.

This is a common issue related to peptide instability. Follow this troubleshooting workflow to identify the cause.



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Caption: Troubleshooting workflow for peptide potency loss.

Quantitative Data on Stability

While specific kinetic data for **Trifluoroacetyl tripeptide-2** is proprietary, the following tables provide illustrative data based on the known behavior of similar N-terminally protected peptides in aqueous solutions. This data demonstrates the critical impact of pH and temperature on stability.

Table 1: Effect of pH on Peptide Stability (Illustrative Data) Assay Conditions: Peptide solution (1 mg/mL) incubated at 25°C for 7 days. Remaining peptide quantified by HPLC.

pH of Solution	Buffer System	% Remaining Peptide (Day 7)	Main Degradation Pathway
2.0	Glycine-HCl	~75%	Acid-Catalyzed Hydrolysis
4.5	Acetate	~98%	Minimal Degradation
6.0	Phosphate	~96%	Minimal Degradation
7.4	Phosphate (PBS)	~85%	Base-Catalyzed Hydrolysis
9.0	Borate	~60%	Base-Catalyzed Hydrolysis

Table 2: Effect of Temperature on Peptide Stability (Illustrative Data) Assay Conditions: Peptide solution (1 mg/mL) in pH 5.0 Acetate Buffer. Remaining peptide quantified by HPLC.

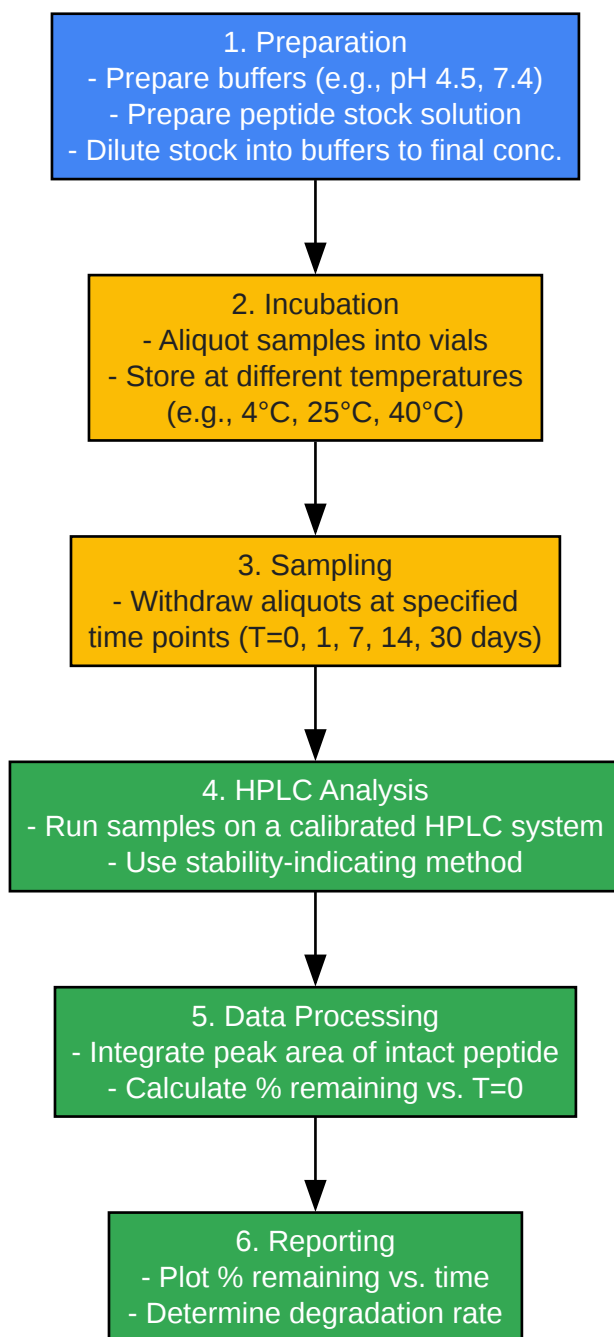
Storage Temperature	% Remaining Peptide (Day 1)	% Remaining Peptide (Day 7)	% Remaining Peptide (Day 30)
40°C	~95%	~70%	~35%
25°C	~99%	~97%	~88%
4°C	>99.5%	~99%	~97%

Experimental Protocols

Protocol 1: Stability Testing of **Trifluoroacetyl Tripeptide-2** using HPLC

This protocol outlines a method to quantify the peptide and monitor its degradation over time.

Experimental Workflow: Peptide Stability Assay



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Caption: Workflow for conducting a peptide stability study.

Methodology:

- Materials & Reagents:
 - **Trifluoroacetyl tripeptide-2** powder
 - HPLC-grade Water and Acetonitrile (ACN)
 - Trifluoroacetic Acid (TFA)
 - Buffer salts (e.g., Sodium Acetate, Sodium Phosphate)
 - HPLC system with UV detector
 - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 μ m)
- Preparation of Solutions:
 - Mobile Phase A: 0.1% (v/v) TFA in Water.
 - Mobile Phase B: 0.1% (v/v) TFA in ACN.
 - Peptide Stock Solution: Accurately weigh and dissolve **Trifluoroacetyl tripeptide-2** in Mobile Phase A to a concentration of 1 mg/mL.
 - Test Solutions: Dilute the stock solution with the desired aqueous buffers (e.g., pH 4.5 acetate buffer, pH 7.4 phosphate buffer) to a final concentration of 100 μ g/mL.
- Incubation:
 - Dispense 1 mL aliquots of each test solution into sealed HPLC vials.
 - Place sets of vials in controlled temperature chambers (e.g., 4°C, 25°C, 40°C).
 - Designate one vial from each set as the T=0 sample and freeze it immediately at -20°C or below.

- HPLC Analysis:
 - At each time point, retrieve one vial from each condition, allow it to reach room temperature, and analyze immediately.
 - HPLC Conditions (Example):
 - Column: C18, 4.6 x 150 mm, 3.5 μ m
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 220 nm
 - Injection Volume: 20 μ L
 - Gradient:
 - 0-2 min: 10% B
 - 2-17 min: 10% to 70% B
 - 17-18 min: 70% to 10% B
 - 18-22 min: 10% B (re-equilibration)
- Data Analysis:
 - Identify the peak corresponding to the intact **Trifluoroacetyl tripeptide-2** based on the retention time from the T=0 sample.
 - Record the peak area for the intact peptide at each time point.
 - Calculate the percentage of peptide remaining using the formula:
 - $\% \text{ Remaining} = (\text{Area}_t / \text{Area}_{t0}) * 100$
 - Where Area_t is the peak area at a given time point and Area_{t0} is the peak area at T=0.

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References

- 1. Trifluoroacetyl Tripeptide-2 - Descrizione [tiiips.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Function of trifluoroacetyl tripeptide-2 in human skin - Creative Peptides [creative-peptides.com]
- 4. cipherskincare.com [cipherskincare.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 7. High Quality Trifluoroacetyl tripeptide-2 | anti-aging | firming powder | CAS 64577-63-5 | Cosmetic peptide Manufacturer and Supplier | Zhuoer [zhuoerchem.com]
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